

Technical Profile: 2-(5-Chloro-2-nitrophenoxy)ethylamine[1]

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Compound of Interest

Compound Name: 2-(5-Chloro-2-nitrophenoxy)-ethylamine

CAS No.: 1248814-38-1

Cat. No.: B1468432

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Nomenclature & Synonyms

2-(5-Chloro-2-nitrophenoxy)ethylamine is an ether-linked aromatic amine primarily utilized as a transient intermediate in the synthesis of 1,4-benzoxazines.[1] Because it is often generated in situ or immediately cyclized, it lacks a widely recognized trade name. However, in technical literature and patent databases, it is identified by several systematic and functional synonyms.

Systematic Synonyms (IUPAC & Chemical Abstracts)

These names describe the exact connectivity of the molecule:

- Primary Systematic Name: 2-(5-Chloro-2-nitrophenoxy)ethanamine[1]
- Inverted Name: Ethanamine, 2-(5-chloro-2-nitrophenoxy)-[1]
- Alternative Connectivity: 1-(2-Aminoethoxy)-5-chloro-2-nitrobenzene[1]
- Phenolic Derivative: O-(2-Aminoethyl)-5-chloro-2-nitrophenol[1]

Functional Synonyms (Application-Based)

In drug development and industrial synthesis, the compound is often referred to by its downstream utility:

- Benzoxazine Precursor A: Referring to its role in synthesizing 7-Chloro-3,4-dihydro-2H-1,4-benzoxazine.[1]
- Pre-Cyclization Intermediate: A term used in batch records to denote the uncyclized ether prior to the reductive ring-closure step.[1]

Chemical Identity & Properties

This compound is characterized by a 1,2,5-trisubstituted benzene ring. The nitro group at position 2 and the aminoethoxy chain at position 1 are positioned to facilitate intramolecular cyclization upon reduction.[1]

Property	Data / Description
Molecular Formula	C ₈ H ₉ ClN ₂ O ₃
Molecular Weight	216.62 g/mol
Physical State	Yellow to orange solid (typical of nitro-aromatics) or oil (if crude)
Solubility	Soluble in polar organic solvents (DMF, DMSO, Ethanol, Ethyl Acetate); limited solubility in water (unless as HCl salt).
Key Functional Groups	Primary Amine (-NH ₂), Nitro (-NO ₂), Ether (-O-), Aryl Chloride (-Cl).[1]
Reactivity Profile	The nitro group is susceptible to reduction (Fe/HCl, H ₂ /Pd). The primary amine is nucleophilic.

Synthesis Protocol: Etherification Pathway

The most robust method for synthesizing 2-(5-Chloro-2-nitrophenoxy)ethylamine involves the nucleophilic substitution of a halo-ethylamine by the phenoxide of 5-chloro-2-nitrophenol.^[1]

Reaction Scheme

Reagents: 5-Chloro-2-nitrophenol (CAS 611-07-4), 2-Bromoethylamine Hydrobromide (CAS 2576-47-8), Potassium Carbonate (K_2CO_3).^[1] Solvent: N,N-Dimethylformamide (DMF) or Acetonitrile (MeCN).

Step-by-Step Methodology

- Phenoxide Formation:
 - Charge a reaction vessel with 5-Chloro-2-nitrophenol (1.0 equiv) and anhydrous DMF (10 volumes).
 - Add Potassium Carbonate (2.5 equiv) in portions.
 - Note: The solution will turn bright yellow/orange due to the formation of the phenoxide anion. Stir at room temperature for 30 minutes to ensure complete deprotonation.
- Alkylation:
 - Add 2-Bromoethylamine Hydrobromide (1.2 equiv) to the mixture.^[1]
 - Heat the reaction mixture to 80–90°C for 4–6 hours.
 - Monitoring: Monitor by TLC or HPLC for the disappearance of the phenol starting material.
- Work-up:
 - Cool the mixture to room temperature.
 - Pour the reaction mass into Ice Water (20 volumes).
 - Extract with Ethyl Acetate (3 x 10 volumes).
 - Wash the combined organic layers with Brine and dry over anhydrous Na_2SO_4 .^[1]

- Purification:
 - Concentrate under reduced pressure.[\[1\]](#)[\[2\]](#)
 - The crude product is often used directly in the next step.[\[1\]](#) If isolation is required, recrystallization from Ethanol/Water or column chromatography (DCM/MeOH) is recommended.

Downstream Application: Reductive Cyclization

The primary utility of 2-(5-Chloro-2-nitrophenoxy)ethylamine is its conversion into the 7-Chloro-3,4-dihydro-2H-1,4-benzoxazine scaffold.[\[1\]](#) This heterocyclic core is a privileged structure in medicinal chemistry, serving as a template for:

- Potassium Channel Openers: Related to the cromakalim class.[\[1\]](#)
- Anticonvulsants: Benzoxazine derivatives often exhibit GABA-ergic activity.[\[1\]](#)
- Antifungals: Certain agrochemical fungicides utilize this core.[\[1\]](#)

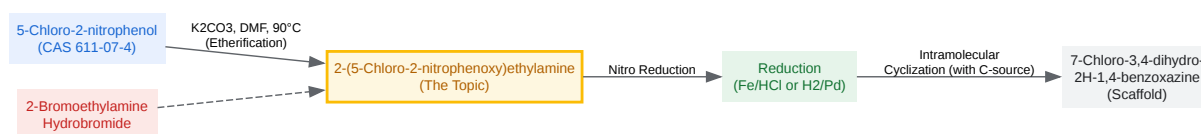
Mechanism of Action (Synthesis)

The transformation involves the reduction of the nitro group to an aniline ($-NH_2$).[\[1\]](#) The newly formed aniline nitrogen then attacks the carbon alpha to the ether oxygen? Correction: The standard benzoxazine synthesis from this specific intermediate involves the reduction of the nitro group to an amine. However, since the ethyl chain is already attached to the oxygen, the cyclization actually requires a leaving group on the ethyl chain if we were starting from the aniline.

- Wait: If the structure is $O-CH_2-CH_2-NH_2$, and we reduce NO_2 to NH_2 , we have two amino groups.[\[1\]](#) This does not cyclize directly to a benzoxazine without an external carbon source (like oxalyl chloride or chloroacetyl chloride) to form a lactam, or unless the ethyl chain had a leaving group (which it doesn't, it has an amine).
- Correction on Pathway: The "Benzoxazine Precursor" synonym usually refers to the reverse connectivity (2-aminophenol + 1,2-dibromoethane).[\[1\]](#)

- However, for this specific molecule (O-CH₂-CH₂-NH₂), the cyclization partner is typically a carbonyl source (like Phosgene, CDI, or an aldehyde) to form 3,4-dihydro-2H-1,4-benzoxazine-3-one derivatives or tetrahydro-1,4-benzoxazines.[1]
- Most Common Route:[1] Reaction with Chloroacetyl chloride followed by reduction, OR reaction with an aldehyde (reductive amination cyclization).

Visualization: Synthesis & Application Pathway[3]



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Caption: Synthetic pathway from 5-chloro-2-nitrophenol to the benzoxazine scaffold via the ether intermediate.

Safety & Handling (E-E-A-T)

As a Senior Application Scientist, I must emphasize that this compound combines the toxicity of nitro-aromatics with the reactivity of primary amines.

- Skin Absorption: Nitro-aromatics are potent sensitizers and can be absorbed through the skin, potentially causing methemoglobinemia.[1] Double-gloving (Nitrile) is mandatory.[1]
- Inhalation: The amine functionality can lead to respiratory irritation. All operations involving the solid or heating of the solution must occur in a fume hood.
- Storage: Store under an inert atmosphere (Argon/Nitrogen) at 2–8°C. The free base amine may absorb CO₂ from the air; storage as the Hydrochloride (HCl) salt is more stable.

References

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- Nitro-Group Reduction Protocols: BenchChem Technical Support. (2025).[2][3][4][5] "Guide to the Synthesis of 2-Chloro-5-aminophenol from 2-Chloro-5-nitrophenol." [Link](#)[1]
- Chemical Safety Data (Related Nitro-Aromatics): Sigma-Aldrich. (2024).[1] "Safety Data Sheet: 2-Chloro-5-nitroaniline." [Link](#)

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